

Iminodiacetic acid hydrochloride crystal

structure

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An In-depth Technical Guide on the Crystal Structure of Iminodiacetic Acid Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the crystal structure of **iminodiacetic acid hydrochloride** (C<sub>4</sub>H<sub>7</sub>NO<sub>4</sub>·HCl). The information presented is primarily based on the single-crystal X-ray diffraction study conducted by Å. Oskarsson, offering valuable insights for researchers in crystallography, medicinal chemistry, and materials science.

## Introduction

Iminodiacetic acid (IDA) is a chelating agent with significant applications in various fields, including the synthesis of pharmaceuticals and radiotracers for medical imaging.[1][2] The hydrochloride salt of IDA is a common form used in its synthesis and purification.[3][4][5] Understanding its three-dimensional structure at the atomic level is crucial for predicting its chemical behavior, designing derivatives with specific properties, and optimizing its use in drug development. This guide focuses on the crystallographic data and experimental procedures that have elucidated the solid-state structure of **iminodiacetic acid hydrochloride**.

## **Molecular and Crystal Structure**

The crystal structure of **iminodiacetic acid hydrochloride** has been determined by single-crystal X-ray diffraction.[6] The analysis reveals that the compound crystallizes in the orthorhombic space group Pmmn.[6] In the crystalline state, the iminodiacetic acid molecule



exists as a positively charged ion, with the acidic protons localized on the carboxyl groups. These positively charged ions are interconnected with chloride ions through a network of hydrogen bonds, forming zigzag layers.[6] The forces holding these layers together in the crystal lattice are of the van der Waals type.[6]

## **Crystallographic Data**

The following table summarizes the key crystallographic data for **iminodiacetic acid hydrochloride**.

Parameter	Value[6]
Molecular Formula	C4H7NO4·HCI
Formula Weight	169.56 g/mol
Crystal System	Orthorhombic
Space Group	Pmmn
a (Å)	12.4101
b (Å)	5.7349
c (Å)	5.1280
Z	2

## **Interatomic Distances and Angles**

Selected interatomic distances and angles are presented in the tables below, providing a quantitative description of the molecular geometry.

Table 2: Selected Bond Lengths (Å)[6]



Bond	Length (Å)
C(1)-O(1)	1.314 (2)
C(1)-O(2)	1.199 (2)
C(1)-C(2)	1.507 (2)
N-C(2)	1.484 (2)

Table 3: Selected Bond Angles (°)[6]

Angle	Value (°)
O(1)-C(1)-O(2)	125.7 (2)
O(1)-C(1)-C(2)	110.1 (1)
O(2)-C(1)-C(2)	124.2 (2)
N-C(2)-C(1)	111.9 (1)

# **Experimental Protocol**

The determination of the crystal structure of **iminodiacetic acid hydrochloride** involved the following key steps:

## **Crystal Growth**

Single crystals of **iminodiacetic acid hydrochloride** were prepared for X-ray diffraction analysis. While the specific crystallization method for this study is not detailed in the primary reference, a general approach involves dissolving iminodiacetic acid in a concentrated hydrochloric acid solution and allowing for slow evaporation or cooling to induce crystallization. [7]

# X-ray Data Collection

Three-dimensional single-crystal X-ray diffraction data were collected on a diffractometer.[6] This technique involves irradiating a single crystal with a focused beam of X-rays and



measuring the intensities and positions of the diffracted beams. The resulting diffraction pattern provides information about the arrangement of atoms within the crystal.

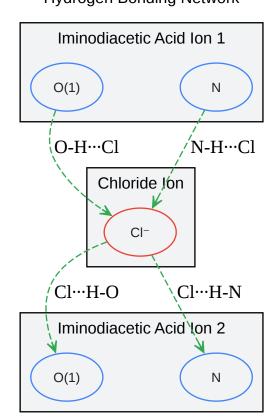
### **Structure Solution and Refinement**

The crystal structure was solved using a symbolic addition method.[6] This method is a direct approach to solving the phase problem in X-ray crystallography, which is essential for reconstructing the electron density map of the molecule. The final atomic positions and thermal parameters were refined using least-squares methods.[6] The refinement process resulted in a final R-value of 0.029 and a weighted R-value (Rw) of 0.035.[6]

### **Visualizations**

The following diagrams illustrate the key structural features of **iminodiacetic acid hydrochloride**.

Caption: A 2D representation of the positively charged iminodiacetic acid ion.

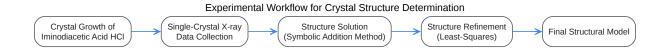


Hydrogen Bonding Network



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Caption: Schematic of the hydrogen bonding interactions involving the chloride ion.



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Caption: Workflow for the determination of the crystal structure.

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